

Application Notes & Protocols for HPLC Analysis of 5-Aminosalicylate and its Metabolites

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Compound of Interest

Compound Name: 5-Aminosalicylate

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This document provides detailed application notes and protocols for the quantitative analysis of **5-Aminosalicylate** (5-ASA, Mesalamine) and its primary metabolite, N-acetyl-**5-aminosalicylate** (Ac-5-ASA), in biological matrices using High-Performance Liquid Chromatography (HPLC). These methods are crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control in pharmaceutical development.

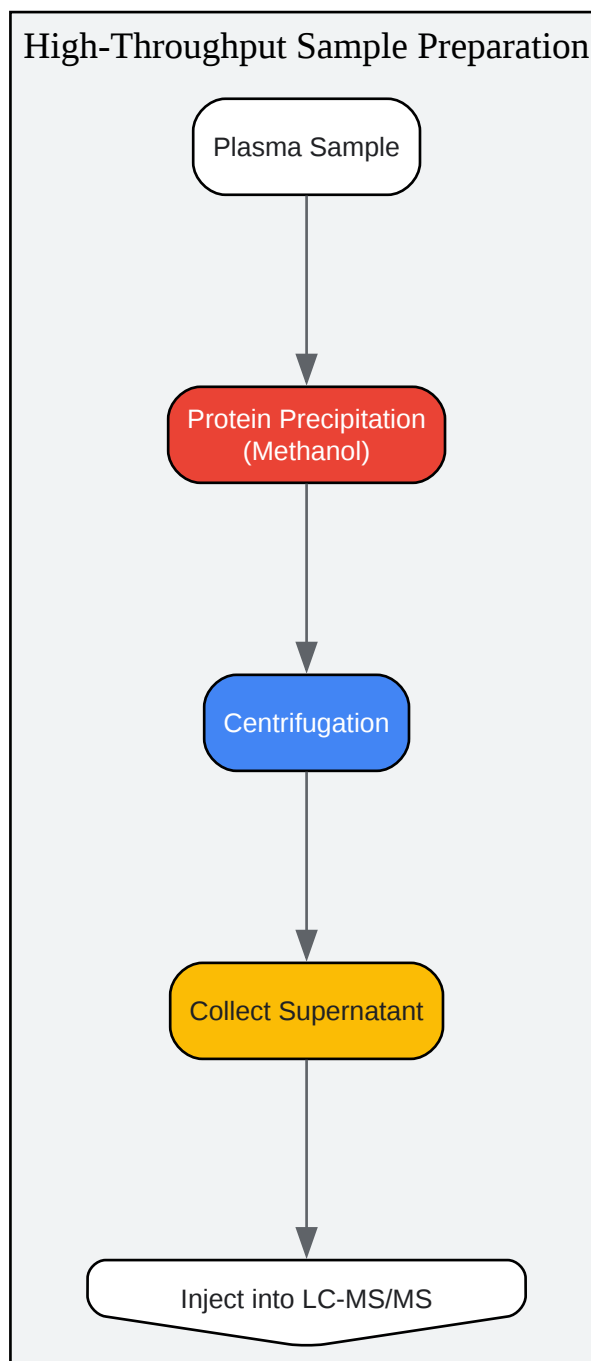
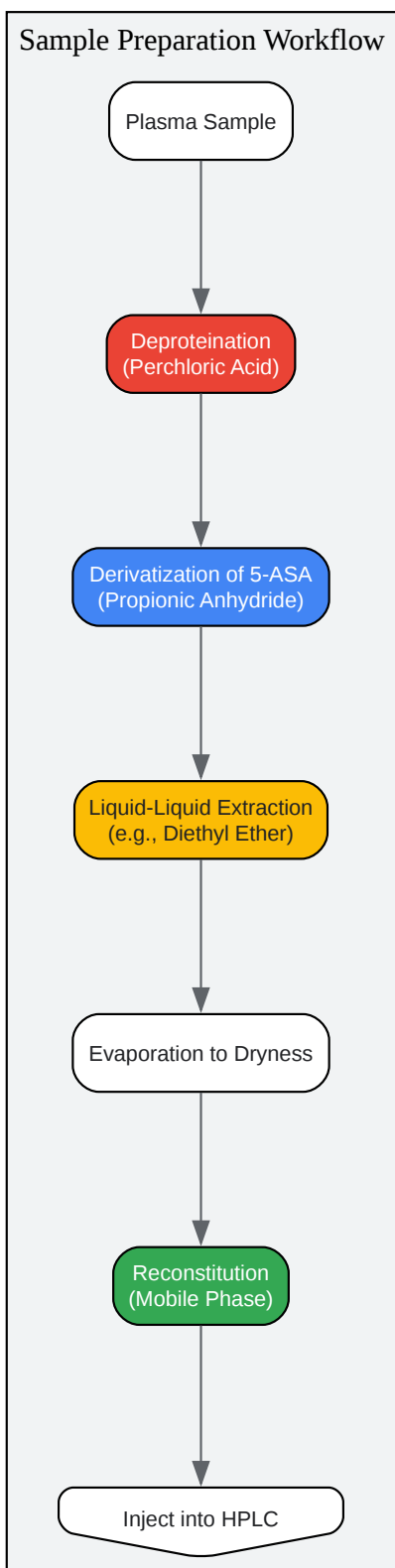
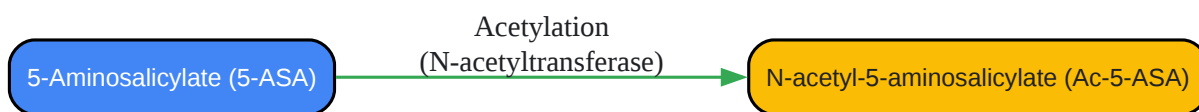
Introduction

5-Aminosalicylic acid is an anti-inflammatory drug widely used in the treatment of inflammatory bowel diseases such as ulcerative colitis and Crohn's disease.^[1] Upon administration, 5-ASA is metabolized in the intestinal mucosa and liver to its major, and therapeutically inactive, metabolite, N-acetyl-**5-aminosalicylate**.^{[2][3]} Monitoring the levels of 5-ASA and Ac-5-ASA in biological fluids is essential for optimizing dosage regimens and ensuring therapeutic efficacy. HPLC is a robust and reliable technique for the simultaneous determination of these compounds.

This guide details various HPLC methods, including sample preparation from plasma, chromatographic conditions, and detection techniques ranging from UV and fluorescence to mass spectrometry.

Metabolic Pathway of 5-Aminosalicylate

The primary metabolic pathway for 5-ASA involves acetylation to form N-acetyl-5-**aminosalicylate**. This biotransformation is a crucial aspect to consider in pharmacokinetic and metabolism studies.



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